

Application Note: Analytical Verification of Phosphorus Sesquisulfide () Purity

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Compound of Interest

Compound Name: Phosphorus sesquisulfide

CAS No.: 1314-85-8

Cat. No.: B072625

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Executive Summary

Phosphorus sesquisulfide (

) is a critical inorganic cage molecule used primarily in pyrotechnics ("strike-anywhere" matches) and as a thionation reagent in organic synthesis. Its performance and safety profile are strictly dependent on its purity. Impurities such as white phosphorus (

), sulfur (

), and other phosphorus sulfides (

,

) can drastically alter its ignition threshold and solubility.

This guide details a multi-modal analytical protocol to verify

purity. Unlike standard organic QC,

analysis requires specific handling due to its friction sensitivity and hydrolytic instability. We

prioritize

NMR spectroscopy as the gold standard for structural quantification, supported by Raman spectroscopy for solid-state fingerprinting and DSC for phase purity.

Safety & Handling Prerequisites (CRITICAL)

WARNING:

is highly flammable and friction-sensitive.

- Friction Hazard: Do not grind

crystals vigorously in a mortar. Use a plastic spatula and gentle crushing only.

- Hydrolysis:

slowly hydrolyzes in moist air to release toxic

and corrosive

. All analytical samples must be prepared in a glovebox (

or

atmosphere) or using Schlenk techniques.

- Solvent Safety: Carbon disulfide (

) is the best solvent but is neurotoxic and highly flammable. Benzene-

or Toluene-

are safer alternatives for NMR, though solubility is lower.

Method 1: NMR Spectroscopy (The Gold Standard)

Principle

NMR is the only technique capable of simultaneously identifying and quantifying the specific phosphorus cage isomers and impurities.

possesses

symmetry, resulting in two distinct phosphorus environments:

- Apical Phosphorus (
): Connected to 3 Sulfur atoms.
- Basal Phosphorus (
): Connected to 1 Sulfur and 2 Phosphorus atoms.

This symmetry yields a characteristic spectral pattern: a quartet (Apical) and a doublet (Basal) with a specific integration ratio of 1:3.

Experimental Protocol

- Instrument: 400 MHz (or higher) NMR Spectrometer with a broadband probe.
- Solvent: Benzene-
 (
) is preferred for safety.
 (with a
 capillary lock) provides higher solubility for trace impurity detection.
- Standard: 85%
 (external) = 0.0 ppm.[\[1\]](#)
- Relaxation Delay (
): Set to
 seconds. Phosphorus nuclei in cage structures often have long
 relaxation times; insufficient delay will skew integration ratios.

Step-by-Step Preparation:

- Inert Weighing: In an Argon glovebox, weigh 20-30 mg of

into a clean vial.

- **Dissolution:** Add 0.6 mL of dry Benzene-
 . Swirl gently (do not sonicate vigorously) until dissolved.
- **Filtration:** If the solution is cloudy (indicating insoluble
 or oxides), filter through a glass wool plug into the NMR tube.
- **Sealing:** Cap the NMR tube tightly with a high-quality cap and wrap with Parafilm before
 removing from the glovebox.

Data Interpretation

The spectrum must be analyzed for the characteristic

signals and common impurities.

Species	Chemical Shift (ppm)	Multiplicity	Coupling Constant ()	Structural Assignment
(Apical)	+70 to +75	Quartet	~71 Hz	connected to 3
(Basal)	-120 to -125	Doublet	~71 Hz	in ring
(Impurity)	-520 (approx)	Singlet	N/A	Unreacted White Phosphorus
(Impurity)	+110 to +115	Complex	Varies	Common synthesis byproduct

Note: Chemical shifts may vary slightly (
ppm) depending on concentration and solvent choice (

vs Benzene).

Purity Calculation

Where

is the integrated area of the phosphorus signals.

Method 2: Raman Spectroscopy (Solid State Verification)

Principle

Raman is non-destructive and ideal for verifying the solid-state phase without dissolution. It is particularly useful for detecting elemental sulfur (

) impurities, which are NMR silent in

.

Protocol

- Laser Source: 785 nm or 532 nm. CRITICAL: Use low laser power (<10 mW) to prevent thermal ignition of the sample.

- Resolution: 2-4 cm

.

- Range: 100 - 800 cm

.

Key Spectral Features

The

cage exhibits "breathing" modes that are distinct from other sulfides.

- 440 - 450 cm

: Strongest band (Symmetric cage breathing).

- 290 - 300 cm
: Medium intensity (Deformation modes).
- < 220 cm
: Lattice modes (indicative of crystallinity).
- Impurity Flag: Sharp peaks at 470 cm
and 219 cm
indicate free Sulfur (
).

Method 3: Differential Scanning Calorimetry (DSC)

Principle

DSC detects melting point depression caused by impurities. Pure

has a sharp melting endotherm.

Protocol

- Pan: Aluminum hermetic pan (crimped).
- Atmosphere: Nitrogen purge (50 mL/min).
- Ramp: 5°C/min from 30°C to 200°C.
- Reference: Empty Al pan.

Acceptance Criteria

- Onset Melting Point:
.
- Peak Shape: Sharp, narrow endotherm. Broadening indicates eutectic impurities (often

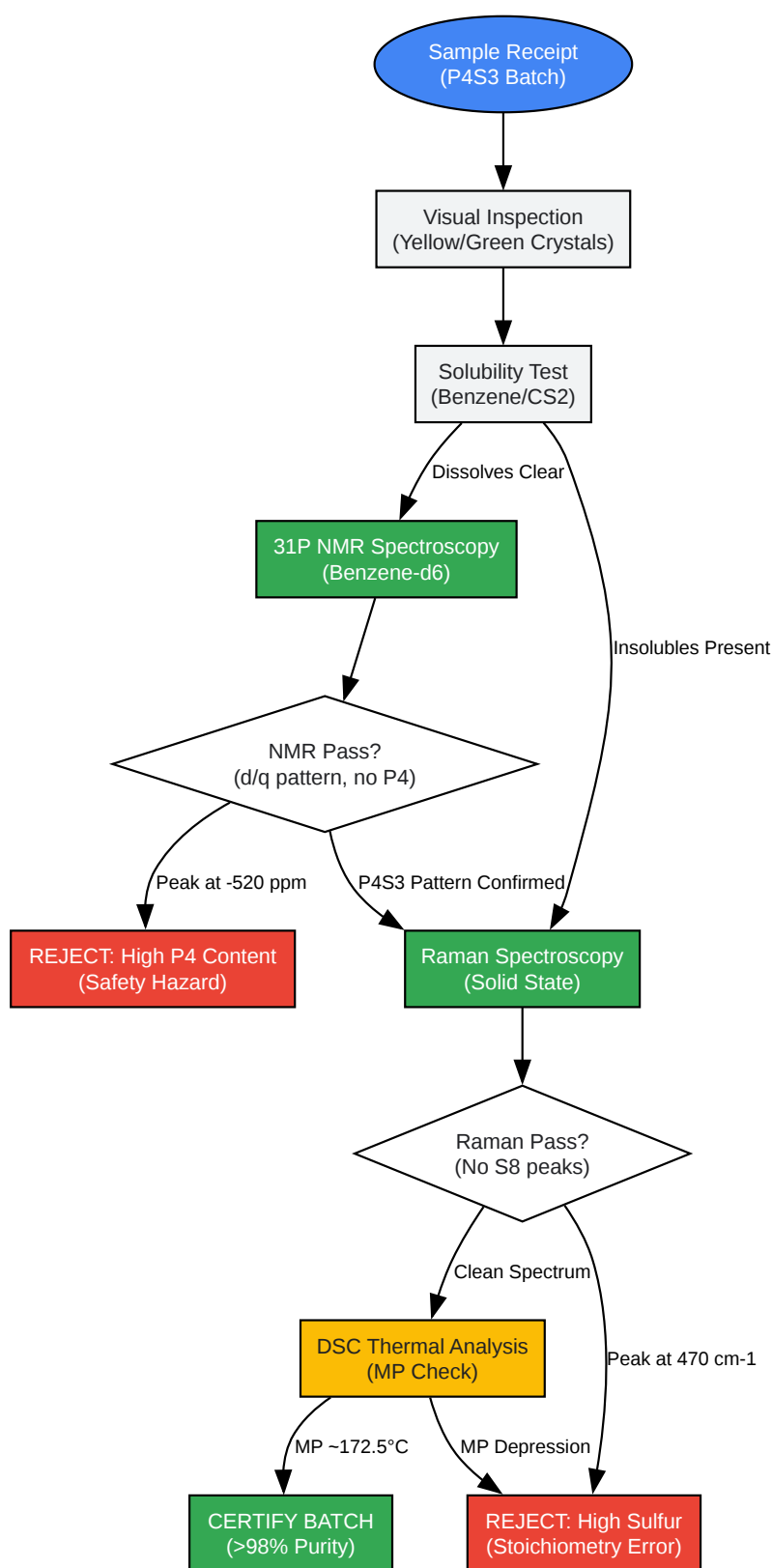
or

).

Analytical Workflow & Logic

The following diagram illustrates the decision-making process for verifying

batches.



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Figure 1: Integrated Analytical Workflow for

Purity Verification. This logic gate ensures safety hazards (

) are detected before thermal stress (DSC) is applied.

Troubleshooting & Common Impurities

Observation	Probable Cause	Corrective Action
NMR: Broad singlet at ~0 ppm	Oxidation ()	Sample hydrolyzed. Prepare new sample in glovebox.
NMR: Singlet at -520 ppm	White Phosphorus ()	DANGER. High flammability risk. Recrystallize from .
Visual: Turbidity in Benzene	or Oxides	Filter sample. is insoluble in cold benzene.
DSC: Melting point < 170°C	Excess Sulfur	Recrystallize or sublime to remove .
Raman: Sample ignites	Laser Power too high	Reduce laser power to <10% or defocus slightly.

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